

Thermo-chemical Properties of 1,1-Dibromoformaldoxime: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1-Dibromoformaldoxime

Cat. No.: B047391

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

1,1-Dibromoformaldoxime (CHBr_2NO) is a halogenated oxime that serves as a critical intermediate in organic synthesis, primarily as a precursor to the highly reactive bromonitrile oxide. This guide provides a comprehensive overview of the available physical and reactive properties of **1,1-Dibromoformaldoxime**, with a focus on its synthesis, reactivity, and safety considerations. Despite a thorough review of scientific literature, specific experimental thermo-chemical data, such as enthalpy of formation and Gibbs free energy, are not readily available. This document compiles the existing information on its physical characteristics and details the experimental protocols for its preparation, providing a valuable resource for professionals in chemical research and drug development.

Physical and Chemical Properties

1,1-Dibromoformaldoxime is a white to pale yellow crystalline solid.^[1] While comprehensive experimental thermo-chemical data are not extensively reported in the literature, several key physical properties have been documented.

Table 1: Physical and Chemical Properties of **1,1-Dibromoformaldoxime**

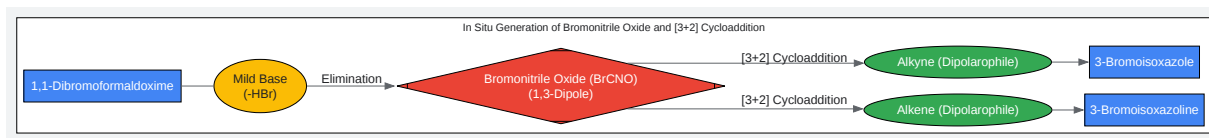
Property	Value	Source
Molecular Formula	CHBr ₂ NO	[2][3]
Molecular Weight	202.83 g/mol	[4]
Appearance	White to dark orange solid	[3]
Melting Point	65-68 °C	[3]
Boiling Point (Predicted)	230.0 ± 23.0 °C at 760 mmHg	[4]
Density (Predicted)	2.70 ± 0.1 g/cm ³	[3][4]
pKa (Predicted)	7.52 ± 0.11	[3]
Solubility	Soluble in Chloroform (very slightly, heated), Methanol	[3]

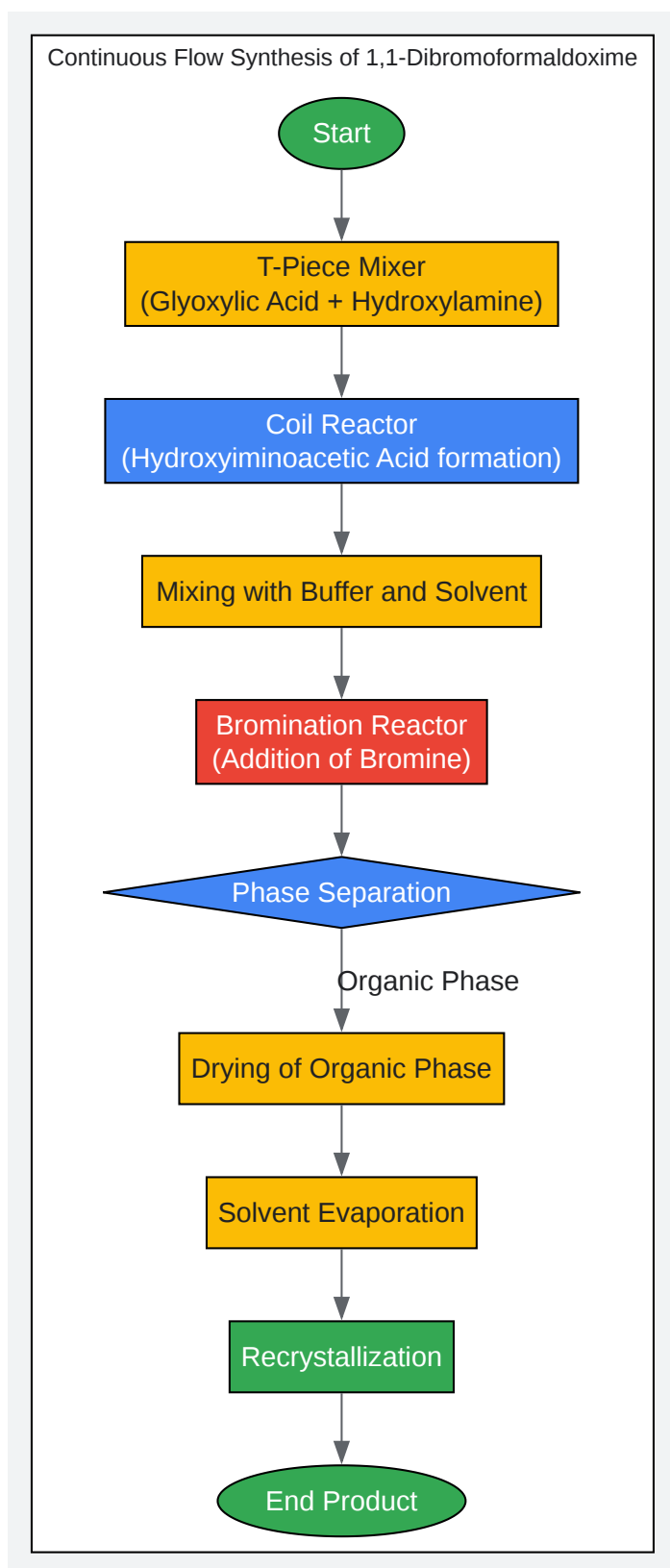
Note: Predicted values are based on computational models and should be considered as estimates.

Reactivity and Signaling Pathways

The primary utility of **1,1-Dibromoformaldoxime** in organic synthesis lies in its role as a stable precursor for the in situ generation of bromonitrile oxide (BrCNO), a highly reactive 1,3-dipole. [5] This intermediate readily participates in [3+2] cycloaddition reactions with various dipolarophiles, such as alkenes and alkynes, to yield 3-bromoisoxazolines and 3-bromoisoxazoles, respectively.[5] These heterocyclic structures are valuable scaffolds in medicinal chemistry and drug development.[2][5]

The generation of bromonitrile oxide is typically achieved by treating **1,1-Dibromoformaldoxime** with a mild base, which facilitates the elimination of hydrogen bromide. [5]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. chembk.com [chembk.com]
- 3. 1,1-Dibromoformaldoxime | 74213-24-4 [chemicalbook.com]
- 4. 1-bromo-N-hydroxymethanecarbonimidoyl bromide | CHBr₂NO | CID 2763219 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. CAS # 74213-24-4, Dibromoformaldoxime, 1,1-Dibromoformaldoxime - chemBlink [www.chemblink.com]
- To cite this document: BenchChem. [Thermo-chemical Properties of 1,1-Dibromoformaldoxime: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047391#thermo-chemical-properties-of-1-1-dibromoformaldoxime]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com